

# An In-depth Technical Guide to 4-Chloro-6-isopropylpyrimidin-2-amine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-6-isopropylpyrimidin-2-amine

Cat. No.: B112957

[Get Quote](#)

This technical guide provides a comprehensive overview of **4-Chloro-6-isopropylpyrimidin-2-amine**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and organic synthesis. This document covers its chemical identity, physicochemical properties, synthetic methodologies, and core reactivity, presenting data in a structured and accessible format for laboratory and research applications.

## Chemical Identity and Nomenclature

The compound with the formal name **4-Chloro-6-isopropylpyrimidin-2-amine** is a substituted pyrimidine derivative. The pyrimidine ring is functionalized with a chlorine atom at the 4th position, an isopropyl group at the 6th position, and an amine group at the 2nd position.

- IUPAC Name: **4-Chloro-6-isopropylpyrimidin-2-amine**
- CAS Number: 73576-33-7[1]
- Synonyms:
  - 2-Amino-4-chloro-6-isopropylpyrimidine
  - 4-chloro-6-(propan-2-yl)pyrimidin-2-amine

## Physicochemical Properties

The intrinsic properties of **4-Chloro-6-isopropylpyrimidin-2-amine** are crucial for its application in chemical synthesis and drug design. The isopropyl group contributes to its lipophilicity, which can influence its solubility and biological interactions.<sup>[1]</sup> The amino group can act as a hydrogen bond donor, while the chlorine atom is a key reactive site.<sup>[1]</sup>

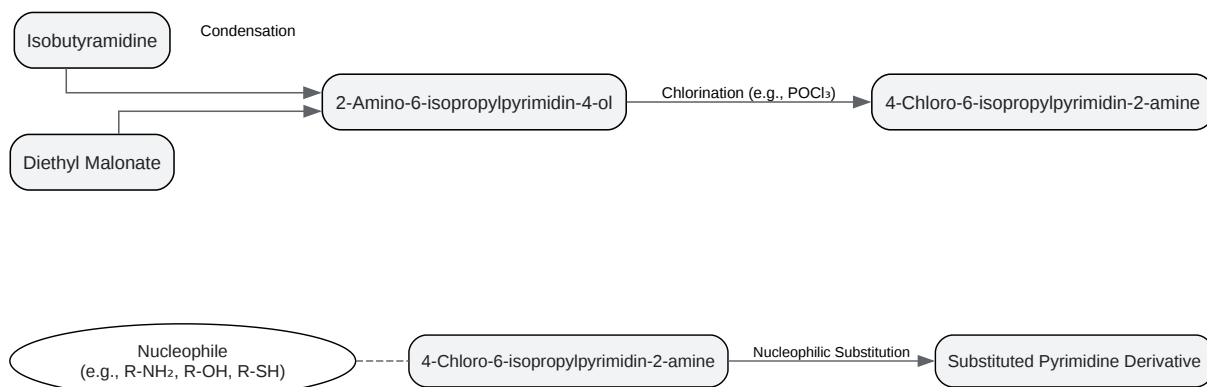
Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>10</sub> ClN <sub>3</sub>	<sup>[1]</sup>
Molecular Weight	171.63 g/mol	<sup>[1]</sup>
Purity	≥ 99%	<sup>[1]</sup>

## Synthesis and Reactivity

The synthesis of **4-Chloro-6-isopropylpyrimidin-2-amine** generally involves multi-step chemical reactions that are carefully controlled to ensure high purity of the final product.<sup>[1]</sup> A common synthetic approach includes the cyclization of appropriate precursors to form the pyrimidine ring, followed by chlorination and amination steps.<sup>[1]</sup>

General Synthetic Workflow:

A plausible synthetic route starts from isobutyramidine, which undergoes condensation with a malonic ester derivative to form the pyrimidine core. This is followed by chlorination to introduce the reactive chloro group.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinnno.com [nbinnno.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Chloro-6-isopropylpyrimidin-2-amine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b112957#4-chloro-6-isopropylpyrimidin-2-amine-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b112957#4-chloro-6-isopropylpyrimidin-2-amine-iupac-name-and-synonyms)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)